Technical Safety & Handling Guide: 2-Chloro-1-(2,3-dimethoxyphenyl)ethanone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Chloro-1-(2,3-dimethoxyphenyl)ethanone*
CAS No.:	*156801-59-1*
Cat. No.:	*B127653*

Get Quote

CAS No: 156801-59-1 Synonyms: 2-Chloro-2',3'-dimethoxyacetophenone; 2,3-Dimethoxyphenacyl chloride Molecular Formula: $C_{10}H_{11}ClO_3$ Molecular Weight: 214.65 g/mol

Executive Summary

This technical guide outlines the safe handling, storage, and experimental application of **2-Chloro-1-(2,3-dimethoxyphenyl)ethanone**, a potent electrophilic building block used primarily in the synthesis of nitrogen-containing heterocycles (e.g., isoquinolines) for drug discovery.

Critical Safety Notice: As an

-haloketone, this compound possesses significant alkylating potential and is a probable lachrymator. It must be handled with the same rigor applied to chloroacetophenone (CN gas) derivatives. Strict adherence to engineering controls is required to prevent mucous membrane irritation and sensitization.

Chemical Profile & Physical Properties

© 2026 BenchChem. All rights reserved.

Note: Specific physical constants may vary by batch/polymorph. Always consult the Certificate of Analysis (CoA).

Property	Description/Value	Technical Note
Physical State	Solid (Crystalline Powder)	Typically off-white to beige.
Melting Point	Predicted: 60–80°C	Low melting point implies rapid phase change; keep cool during weighing.
Solubility	Soluble in DCM, $CHCl_3$, DMSO	Reacts slowly with protic solvents (MeOH, EtOH) if not buffered.
Reactivity	High Electrophilicity	The C-Cl bond is activated by the adjacent carbonyl, making it highly susceptible to nucleophilic attack ( ).

Hazard Identification & Toxicology (GHS Classification)

Based on structural activity relationships (SAR) of

-chloroacetophenones.

Core Hazards

- Skin Corrosion/Irritation (Category 2): Causes significant irritation upon contact.
- Serious Eye Damage/Irritation (Category 2A): High risk of corneal injury; vapor is irritating.
- Specific Target Organ Toxicity - SE (Category 3): Respiratory tract irritation.
- Lachrymator (Inferred): Capable of stimulating the TRPA1 ion channels, causing tearing and respiratory distress.

© 2026 BenchChem. All rights reserved.

Toxicological Mechanism

The

-carbon is a "soft" electrophile. Upon contact with biological tissue, it alkylates nucleophilic residues (cysteine thiols, histidine imidazoles) in proteins. This irreversible modification triggers the inflammatory response and sensitization pathways.

Engineering Controls & Safe Handling Workflow

The Golden Rule: Never handle this compound on an open bench.

Engineering Controls

- Primary Containment: All weighing, transfer, and reaction setup must occur within a certified Chemical Fume Hood operating at face velocity >100 fpm.
- Secondary Containment: Use spill trays for all liquid transfers.
- Inert Atmosphere: The compound is moisture-sensitive (hydrolysis releases HCl). Handle under Nitrogen (

) or Argon (

) when possible.

Personal Protective Equipment (PPE) Selection

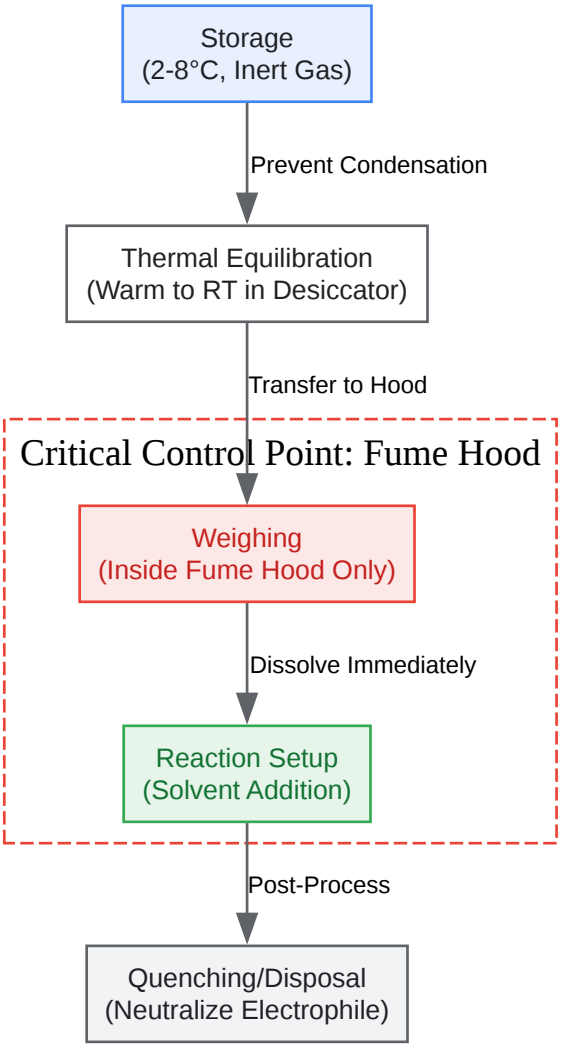
- Hand Protection:Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil) – Mechanical barrier.
  - Outer Layer: Nitrile (4-8 mil) or Laminate (Silver Shield) – Chemical barrier.
  - Rationale:

    -haloketones can permeate thin nitrile. Change outer gloves immediately upon splash.
- Eye Protection: Chemical splash goggles (ANSI Z87.1). Face shield recommended if working with >5g.

© 2026 BenchChem. All rights reserved.

- Respiratory: If fume hood containment is breached or for spill cleanup, use a full-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges.

DOT Diagram: Safe Handling Workflow



Click to download full resolution via product page

Figure 1: Operational workflow emphasizing thermal equilibration to prevent hydrolysis and containment during the critical weighing phase.

Storage & Stability Protocol

- Temperature: Refrigerate at 2–8°C. Long-term storage at -20°C is preferred to inhibit dimerization.

© 2026 BenchChem. All rights reserved.

- Atmosphere: Store under inert gas (Argon preferred). Oxygen and moisture promote degradation to 2,3-dimethoxybenzoic acid and HCl.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to corrosion risk from trace HCl.

Experimental Application: Synthesis & Reactivity

Reactivity Profile

This compound serves as a "linchpin" intermediate. The electron-donating methoxy groups at positions 2 and 3 increase the electron density of the aromatic ring, while the

-chloro ketone remains highly electrophilic.

Key Transformations:

- Cyclization: Reaction with thioamides (Willgerodt-Kindler) or amines to form thiazoles or imidazoles.
- Substitution (

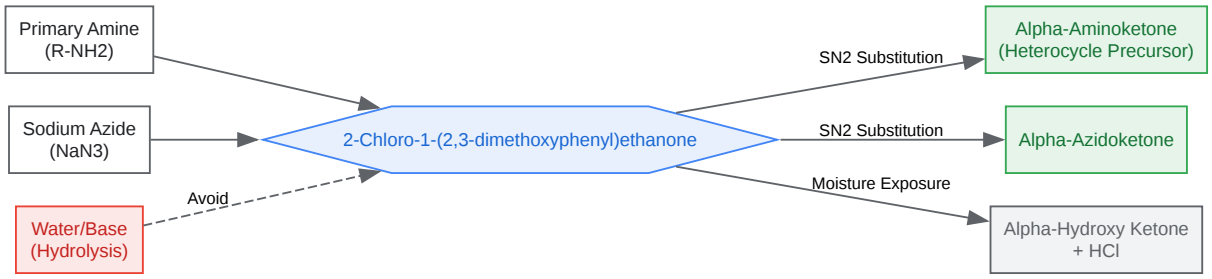
  ): Displacement of Cl by azides (

  ), amines (

  ), or acetates.
- Reduction: Selective reduction of the ketone to the epoxide or alcohol requires care to avoid defunctionalization of the chloride.

DOT Diagram: Reactivity Pathways

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Primary synthetic pathways and the competing hydrolysis degradation route.

Emergency Response & Decontamination

Spill Cleanup (Small Scale < 5g)

- Evacuate the immediate area if the spill is outside the hood.
- Don PPE: Double nitrile gloves, goggles, respirator.
- Neutralize: Cover the spill with a solution of 10% Sodium Thiosulfate or dilute aqueous ammonia. This nucleophilic solution rapidly displaces the chloride, rendering the lachrymator inactive.
- Absorb: Use vermiculite or sand. Do not use combustible materials like paper towels.

First Aid

- Eye Contact: Flush immediately with water for 15 minutes.[1] Do not rub eyes. Seek medical attention (ophthalmologist).
- Skin Contact: Wash with soap and water.[1] If redness persists, treat as a chemical burn.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.

Disposal Considerations

© 2026 BenchChem. All rights reserved.

- Waste Stream: Halogenated Organic Waste.
- Pre-treatment: It is "Best Practice" to quench the active electrophile before disposal. Stir waste with dilute ammonium hydroxide or sodium thiosulfate for 1 hour to destroy the alkylating capability before adding to the waste carboy.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11237639. PubChem.[2] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. 2-Chloro-1-(2,3-dimethoxyphenyl)ethanone|CAS 156801-59-1 [benchchem.com]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 2-Chloro-1-(2,3-dimethoxyphenyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127653/docs#technical-safety-handling-guide-2-chloro-1-2-3-dimethoxyphenyl-ethanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.